

Health and safety information for ethylene glycol dipropionate

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Compound of Interest

Compound Name: 1,2-Ethanediol, dipropanoate

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An In-depth Technical Guide to the Health and Safety of Ethylene Glycol Dipropionate

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the health and safety information currently available for ethylene glycol dipropionate. It is intended to inform researchers, scientists, and drug development professionals who may handle or be exposed to this chemical. The information is compiled from various safety and chemical databases. It is important to note that specific toxicological data for ethylene glycol dipropionate, such as LD50 and LC50 values, are not readily available in the public domain. Therefore, much of the guidance provided is based on the general properties of flammable liquids and esters, as well as information on the related compound, ethylene glycol.

Chemical and Physical Properties

A summary of the key physical and chemical properties of ethylene glycol dipropionate is presented in the table below. This information is crucial for understanding its behavior under various laboratory conditions.

Property	Value	Source(s)
Chemical Formula	C ₈ H ₁₄ O ₄	[1][2][3][4]
Molecular Weight	174.19 g/mol	[1][2][3][4]
CAS Number	123-80-8	[3][4]
Appearance	Colorless liquid	[3][5]
Boiling Point	216.4 °C at 760 mmHg	[3]
Density	1.039 g/cm ³	[3]
Flash Point	98.3 °C	[3]
Solubility	Slightly soluble in water	[2][3][5]
Synonyms	1,2-Ethanediol, dipropionate; Ethylene dipropionate	[3][4]

Hazard Identification and GHS Classification

While a specific Globally Harmonized System (GHS) classification for ethylene glycol dipropionate is not available from the search results, it is classified as a flammable liquid.[6] General hazard statements for flammable liquids and esters apply.

Potential Hazards:

- **Flammable Liquid:** Vapors may form explosive mixtures with air and can travel to an ignition source and flash back.[5] Containers may explode when heated.[5]
- **Reactivity:** As an ester, it can react with acids to liberate heat.[5] Strong oxidizing acids may cause a vigorous, exothermic reaction.[5] It may also generate heat with caustic solutions and flammable hydrogen with alkali metals and hydrides.[2][5]
- **Health Hazards:** Inhalation or contact may irritate or burn skin and eyes.[5] Vapors may cause dizziness or asphyxiation.[5] Direct contact should be avoided.[2][5]

Toxicological Information

Specific quantitative toxicological data for ethylene glycol dipropionate, such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%), were not found in the performed searches. The toxicological information for the related compound, ethylene glycol, indicates that it can cause central nervous system depression, cardiopulmonary effects, and renal damage upon ingestion.^{[7][8][9][10][11]} However, the toxicity of ethylene glycol dipropionate may differ significantly due to the presence of the propionate ester groups.

In the absence of specific data, a cautious approach should be adopted, treating the substance as potentially harmful if ingested, inhaled, or in contact with skin.

Experimental Protocols for Acute Toxicity Testing

Should toxicological testing of ethylene glycol dipropionate be necessary, the following OECD guidelines provide standardized protocols for acute toxicity assessment.

- Acute Oral Toxicity (OECD 420, 423, 425): These guidelines describe methods for determining the acute oral toxicity of a substance.^{[1][12][13][14]}
 - OECD 420 (Fixed Dose Procedure): This method involves dosing groups of animals of a single sex (usually females) in a stepwise procedure using fixed doses.^[15] The aim is to identify a dose that produces clear signs of toxicity without mortality.^[15]
 - OECD 423 (Acute Toxic Class Method): This is a stepwise procedure using a small number of animals per step to classify a substance into a toxicity class based on mortality.^{[1][13]}
 - OECD 425 (Up-and-Down Procedure): This method allows for the estimation of an LD50 value with a confidence interval by dosing animals one at a time at intervals of at least 48 hours.^[14]
- Acute Dermal Toxicity (OECD 402): This guideline details a procedure for assessing the potential short-term hazards of a chemical upon dermal exposure.^{[16][17][18]} The test involves applying the substance to a shaved area of the skin of animals and observing for signs of toxicity.^{[17][18]}
- Acute Inhalation Toxicity (OECD 403, 436): These guidelines are used to evaluate the health hazards associated with a single, short-term exposure to a substance via inhalation.^{[6][19]}

[20]

- OECD 403: This is a traditional LC50 protocol where animals are exposed to at least one or three concentrations for a predetermined period, typically 4 hours.[19]
- OECD 436 (Acute Toxic Class Method): This method uses a stepwise procedure with fixed concentrations to rank the toxicity of a substance.[6][20]

The following diagram illustrates a generalized workflow for an acute oral toxicity study based on OECD guidelines.

Acute Oral Toxicity Testing Workflow

First Aid Measures

In case of exposure to ethylene glycol dipropionate, the following first aid measures are recommended based on general guidance for flammable liquids.[1][2]

Exposure Route	First Aid Measures
Inhalation	Move the victim to fresh air. If breathing is difficult, provide artificial respiration or oxygen. Seek medical attention if adverse health effects persist or are severe.[19]
Skin Contact	Wash skin with soap and water.[2] In case of burns from heated material, immediately cool the affected skin with cold water.[2] Do not remove clothing if it is adhering to the skin.[2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[19] Remove contact lenses if present and easy to do.[19] Continue rinsing. Get medical attention if irritation occurs.[19]
Ingestion	Do NOT induce vomiting.[19] Wash out mouth with water.[19] Never give anything by mouth to an unconscious person.[19] Seek immediate medical attention.[19]

The following diagram outlines the general first aid response to a chemical exposure.

First Aid Response Workflow

Fire-Fighting Measures

Ethylene glycol dipropionate is a flammable liquid.[6]

- Suitable Extinguishing Media: Use dry chemical, CO₂, water spray, or alcohol-resistant foam. [5][6]
- Unsuitable Extinguishing Media: Avoid using a solid water stream as it may spread the fire.
- Specific Hazards: Vapors are heavier than air and may form explosive mixtures with air.[5] They can travel to a source of ignition and flash back.[5] Containers may explode if heated.

[5]

- Protective Equipment for Firefighters: Wear positive pressure self-contained breathing apparatus (SCBA) and full protective clothing.[6]

Accidental Release Measures

In the event of a spill or leak, the following procedures should be followed:

- Personal Precautions: Eliminate all ignition sources (no smoking, flares, sparks, or flames).
[5][6] All equipment used when handling the product must be grounded.[5][6] Do not touch or walk through spilled material.[5][6]
- Environmental Precautions: Prevent entry into waterways, sewers, basements, or confined areas.[5][6]
- Methods for Cleaning Up: A vapor-suppressing foam may be used to reduce vapors.[5][6] Absorb or cover with dry earth, sand, or other non-combustible material and transfer to containers for disposal.[5][6] Use clean, non-sparking tools to collect absorbed material.[5][6] For large spills, dike far ahead of the liquid spill for later disposal.[5]

The logical flow for responding to a chemical spill is depicted in the diagram below.

Chemical Spill Response Workflow

Handling and Storage

- Handling: All equipment used when handling the product must be grounded.[5][6] Avoid contact with skin and eyes.[21]
- Storage: Store in a well-ventilated area. Keep containers tightly closed.[22] Store away from heat, sparks, and open flames.[6] Keep separated from strong oxidants, strong acids, and strong bases.

Exposure Controls and Personal Protection

As no specific occupational exposure limits have been identified for ethylene glycol dipropionate, general precautions for handling flammable organic liquids should be followed.

- Engineering Controls: Use in a well-ventilated area.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety glasses with side shields or chemical goggles.[21]
 - Skin Protection: Wear protective gloves and clothing to prevent skin contact.[21] The choice of glove material should be based on its resistance to esters and the specific conditions of use.
 - Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA-approved respirator.[21] For firefighting, a self-contained breathing apparatus (SCBA) is required.[6]

Stability and Reactivity

- Reactivity: Reacts with acids to liberate heat.[5] Strong oxidizing acids may cause a vigorous reaction.[5] Generates heat with caustic solutions and flammable hydrogen with alkali metals and hydrides.[2][5]
- Chemical Stability: The product is expected to be stable under normal storage conditions.
- Incompatible Materials: Strong oxidizing agents, strong acids, and strong bases.

Ecotoxicological Information

No specific ecotoxicity data for ethylene glycol dipropionate was found in the search results. Esters are generally expected to be biodegradable. However, spills should be prevented from entering waterways.[6] The related compound, ethylene glycol, has low toxicity to aquatic organisms.[11][23][24]

Disclaimer: This document is intended for informational purposes only and does not constitute a complete safety analysis. Users should consult the most current Safety Data Sheet (SDS) from the supplier for detailed and specific safety information. In the absence of a specific SDS for ethylene glycol dipropionate, a conservative approach to handling, based on the properties of similar chemicals, is strongly advised.

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